

Essential Safety and Operational Guide for 2-Bromo-4'-hydroxyacetophenone

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Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B028259

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This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4'-hydroxyacetophenone** (CAS No. 2491-38-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	2-Bromo-4'-hydroxyacetophenone
Synonyms	4-(Bromoacetyl)phenol, 4-Hydroxyphenacyl Bromide
CAS Number	2491-38-5[1][2][3]
Molecular Formula	C ₈ H ₇ BrO ₂ [1]
Molecular Weight	215.04 g/mol [1]
Appearance	White to light yellow to light orange powder or crystal[2]

Hazard Statements:

- Harmful if swallowed.[1][2]

- Causes severe skin burns and eye damage.[2]
- Causes serious eye irritation.[1]
- May be corrosive to metals.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Bromo-4'-hydroxyacetophenone**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles and Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield is required when there is a potential for splashes.[4]
Hands	Chemical-Resistant Gloves	Double-layered nitrile or neoprene gloves are recommended.[5] Change gloves frequently, especially after direct contact.
Body	Laboratory Coat	A full-length, long-sleeved lab coat must be worn and fully buttoned.[5][6]
Respiratory	Respirator	Required when dusts are generated. Use a respirator with an appropriate filter if not handling within a fume hood.

Operational Plan: Step-by-Step Handling Protocol

All handling of **2-Bromo-4'-hydroxyacetophenone** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[5][7]

1. Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.[\[8\]](#)
- Decontaminate the work surface within the fume hood.
- Assemble all necessary equipment: chemical-resistant spatula, weighing paper or boat, appropriate glassware, and solvent.
- Don all required PPE as detailed in the table above.

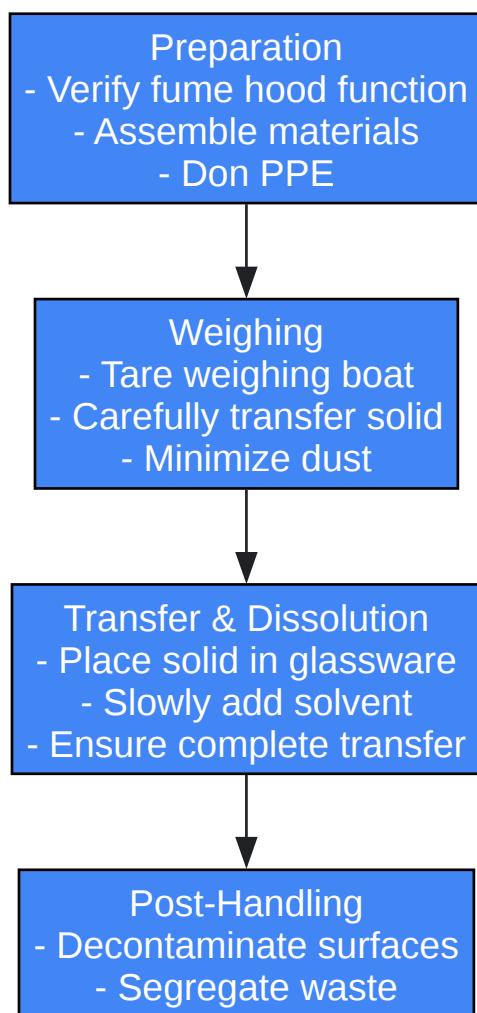
2. Weighing the Compound:

- Tare a clean, dry weighing boat on an analytical balance inside the fume hood.
- Carefully transfer the desired amount of **2-Bromo-4'-hydroxyacetophenone** from the stock container to the weighing boat using a clean spatula.
- Avoid generating dust.[\[4\]](#) If dust is observed, ensure respiratory protection is adequate.
- Securely close the stock container immediately after use.

3. Transfer and Dissolution:

- Place the weighing boat with the compound into the desired glassware for dissolution.
- Slowly add the chosen solvent to the solid to prevent splashing.[\[8\]](#)
- If necessary, gently swirl or stir the mixture to facilitate dissolution. Avoid vigorous agitation that could create aerosols.
- Rinse the weighing boat with a small amount of solvent to ensure the complete transfer of the compound.

Workflow for Handling **2-Bromo-4'-hydroxyacetophenone**



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Caption: A step-by-step workflow for the safe handling of **2-Bromo-4'-hydroxyacetophenone**.

Disposal Plan

Proper disposal of **2-Bromo-4'-hydroxyacetophenone** and associated contaminated materials is crucial to prevent environmental contamination and adhere to regulatory compliance.

1. Waste Segregation:

- Solid Waste: Collect unused **2-Bromo-4'-hydroxyacetophenone**, contaminated weighing boats, and filter paper in a designated, sealed, and clearly labeled hazardous waste container.[8]

- Liquid Waste: Collect solutions containing **2-Bromo-4'-hydroxyacetophenone** in a separate, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.[8][9]
- Contaminated PPE: Dispose of used gloves, and other contaminated disposable PPE in a designated hazardous waste container.[8]

2. Decontamination and Cleanup:

- Wipe down all surfaces and equipment that came into contact with the chemical using an appropriate solvent and cleaning agent.
- Collect all cleaning materials (e.g., paper towels) and dispose of them as hazardous waste.

3. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[8] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2] Seek immediate medical attention.
- Spills: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.[7] Evacuate the area for larger spills and contact the institutional safety office.

Always consult your institution's specific waste disposal guidelines and safety protocols.

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